

3-Fluorosalicylaldehyde: A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorosalicylaldehyde

Cat. No.: B1296999

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **3-Fluorosalicylaldehyde** (CAS No. 394-50-3), a key intermediate in various fields including pharmaceuticals and materials science.^[1] This document compiles qualitative and physicochemical data, outlines general experimental protocols for determining these properties, and presents a logical workflow for solubility assessment.

Core Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₅ FO ₂	[2]
Molecular Weight	140.11 g/mol	[2]
Melting Point	68-72 °C	[1]
Appearance	White to light yellow crystalline powder	[1][3]
pKa (Predicted)	6.91 ± 0.10	[3]

Solubility Profile

Quantitative solubility data for **3-Fluorosalicylaldehyde** is not readily available in public literature. However, qualitative assessments from various chemical suppliers provide a general

understanding of its solubility in common solvents.

Solvent	Solubility	Source
Water	Insoluble	[3][4]
Methanol	Soluble	[4]
Ethanol	Soluble	[5]
Dimethyl Sulfoxide (DMSO)	Soluble	[5]
Ether	Soluble	[5]

Note: "Soluble" and "Insoluble" are qualitative terms. For precise applications, experimental determination of solubility is recommended.

Stability Characteristics

Detailed stability studies on **3-Fluorosalicylaldehyde**, including degradation kinetics and product identification, are not extensively published. The available information is primarily derived from supplier handling recommendations.

Condition	Observation / Recommendation	Implication	Source
Temperature	Recommended storage at 2-8°C.	The compound may be susceptible to degradation at ambient or elevated temperatures.	[1][3]
Atmosphere	Recommended to store under an inert gas (e.g., nitrogen). Described as "Air Sensitive".	The compound is likely prone to oxidation.	[2][3][4]
Light	No specific data available. Standard practice for aromatic aldehydes is to store protected from light.	Potential for photodegradation.	
pH	No specific data available.	The phenolic hydroxyl and aldehyde groups may exhibit reactivity under strongly acidic or basic conditions.	

Experimental Protocols

While specific, published protocols for **3-Fluorosalicylaldehyde** are unavailable, the following are detailed, generalized methodologies for determining the solubility and stability of a compound of this nature.

Protocol 1: Equilibrium Solubility Determination by HPLC

This protocol outlines a method for determining the equilibrium solubility of a compound in various solvents using High-Performance Liquid Chromatography (HPLC) with UV detection.

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Fluorosalicylaldehyde** to a series of vials, each containing a different solvent of interest (e.g., water, ethanol, DMSO).
 - Ensure enough solid is present to maintain a saturated solution with visible excess solid after equilibration.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Agitate the vials at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaker or rotator is recommended for consistent mixing.
- Sample Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the supernatant through a 0.45 µm syringe filter (compatible with the solvent) to remove any undissolved particles.
- Analysis by HPLC:
 - Dilute the filtered supernatant with a suitable mobile phase to a concentration within the calibrated range of the HPLC method.
 - Inject the diluted sample into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector set to an appropriate wavelength for **3-Fluorosalicylaldehyde**.
 - Quantify the concentration of the compound by comparing the peak area to a pre-established calibration curve of known concentrations.
- Calculation:

- Calculate the solubility in units such as mg/mL or mol/L, taking into account the dilution factor.

Protocol 2: Accelerated Stability Study

This protocol describes a general approach for assessing the stability of a compound under accelerated conditions, as is common in the pharmaceutical industry.

- **Sample Preparation:**

- Accurately weigh samples of **3-Fluorosalicylaldehyde** into vials suitable for the chosen storage conditions.

- Prepare solutions of the compound in relevant solvents if stability in solution is also to be assessed.

- **Storage Conditions:**

- Place the samples in controlled environment stability chambers. Common accelerated conditions include 40°C / 75% Relative Humidity (RH).

- For photostability testing, expose a sample to a light source that meets ICH Q1B guidelines, while a control sample is kept in the dark.

- **Time Points:**

- Establish a schedule for sample withdrawal. For an accelerated study, typical time points are 0, 1, 3, and 6 months.

- **Analysis:**

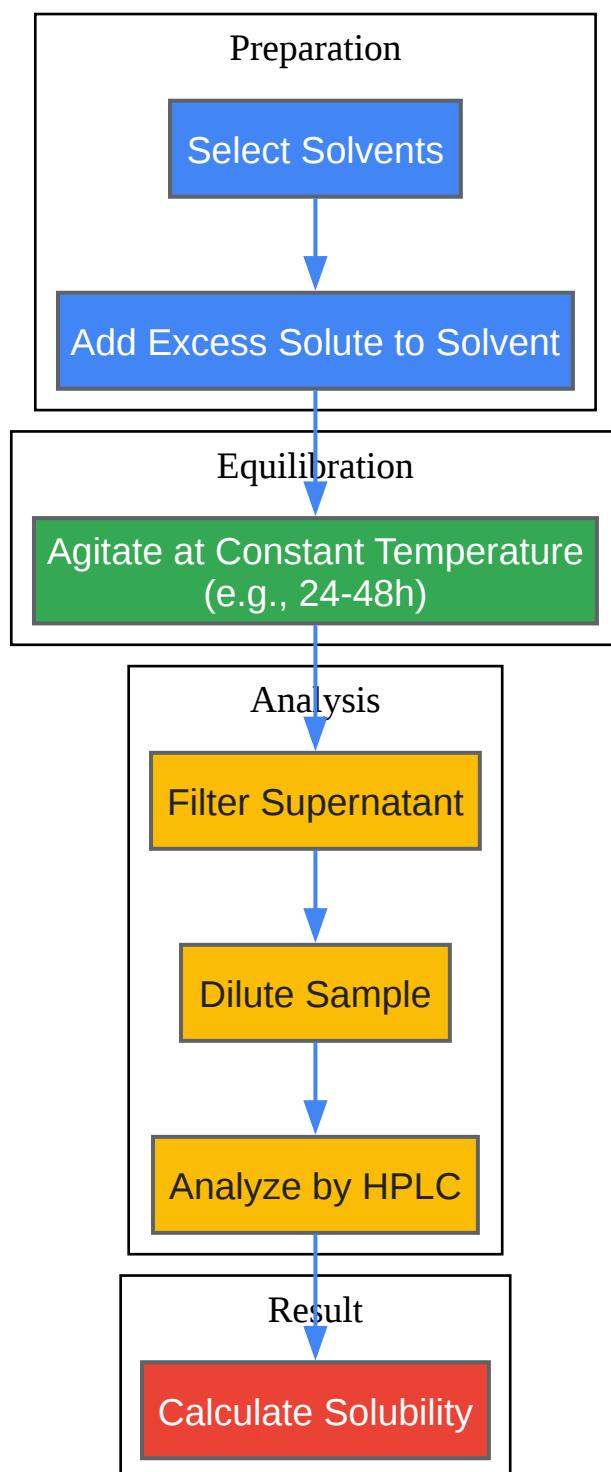
- At each time point, analyze the samples for purity and the presence of degradation products using a stability-indicating HPLC method. This method must be validated to separate the parent compound from any potential degradation products.

- Physical properties such as appearance, color, and melting point should also be monitored.

- Data Evaluation:
 - Quantify the amount of the parent compound remaining at each time point.
 - Identify and, if possible, quantify any degradation products.
 - The data can be used to establish a degradation rate and estimate the shelf-life under normal storage conditions.

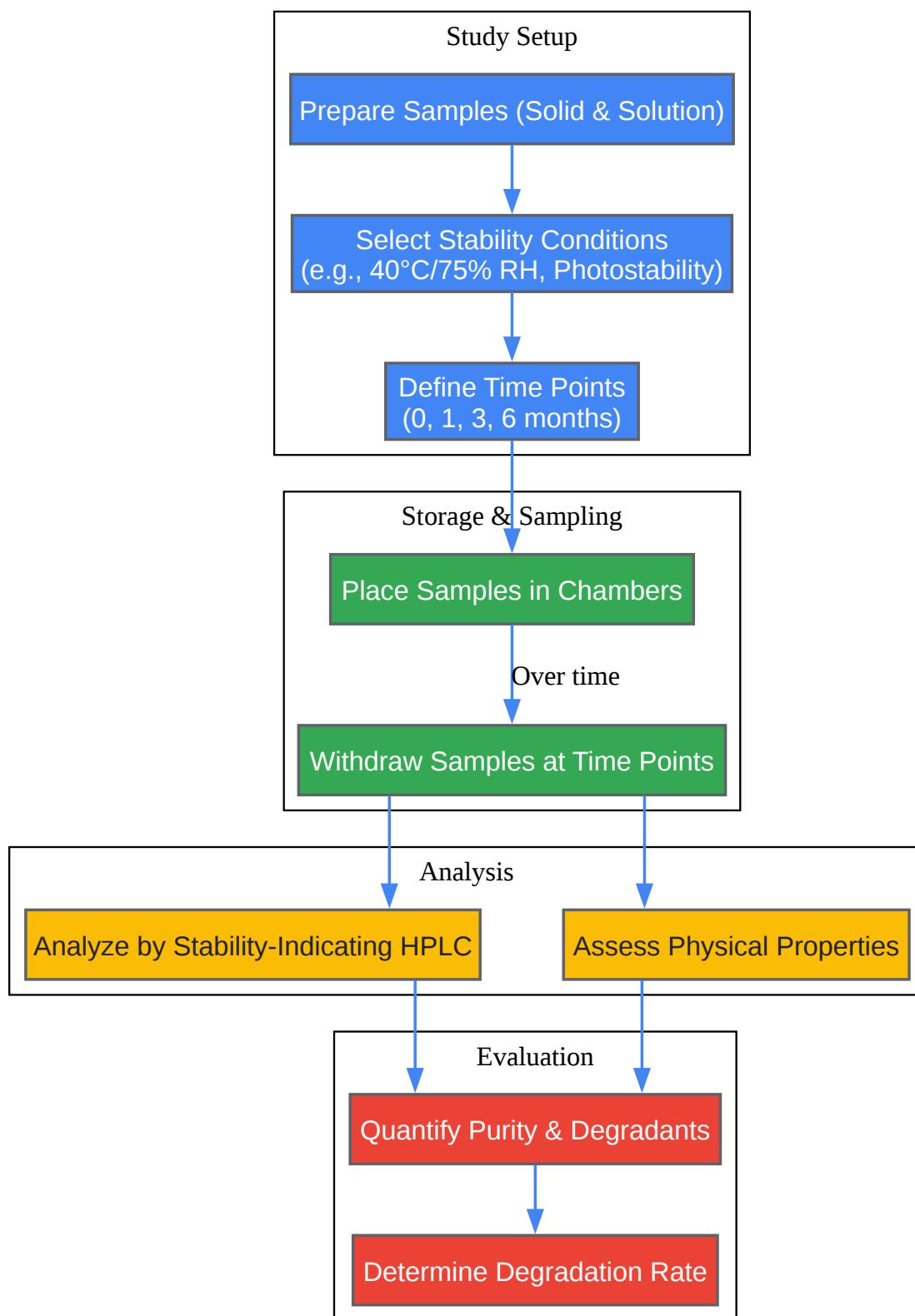
Workflow and Process Visualization

The following diagrams illustrate logical workflows for solubility and stability testing.



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Caption: Workflow for Equilibrium Solubility Determination.

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